

Application Notes and Protocols for Studying Bradykinin (1-6) Activity

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Compound of Interest

Compound Name: *Bradykinin (1-6)*

Cat. No.: *B1279673*

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Introduction

Bradykinin (1-6), a truncated metabolite of the potent inflammatory mediator bradykinin, is emerging as a biologically active peptide. While its full physiological role is still under investigation, preliminary evidence suggests it may play a role in nociception and smooth muscle regulation.^[1] Unlike its parent molecule, the activity of **bradykinin (1-6)** may not be mediated by the classical B1 and B2 bradykinin receptors, pointing towards the involvement of novel or orphan G protein-coupled receptors (GPCRs).

These application notes provide a comprehensive guide for researchers interested in characterizing the activity of **bradykinin (1-6)**. We present detailed protocols for key cell-based assays, including calcium mobilization, radioligand binding, and reporter gene assays, which can be adapted to identify and characterize the receptor(s) and signaling pathways associated with **bradykinin (1-6)**.

Summary of Bradykinin (1-6) Biological Activity

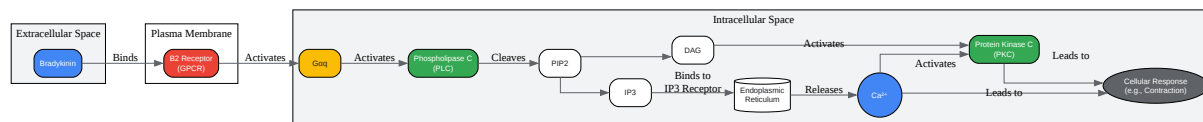
While quantitative data for **bradykinin (1-6)** is limited in publicly available literature, existing information on its qualitative effects is summarized below.

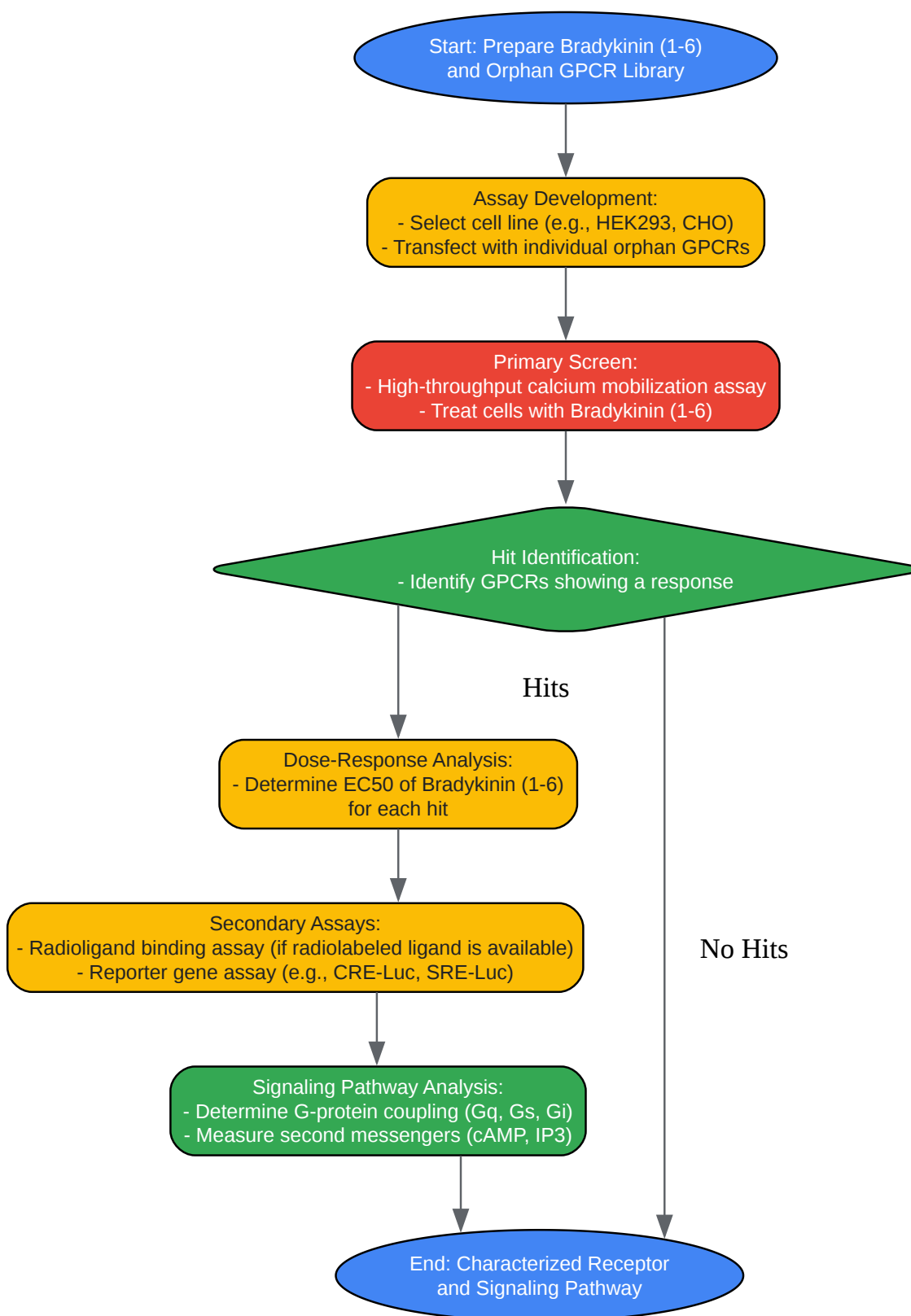
Biological Effect	Assay System	Receptor(s)	Reference
Activation of pain receptors	Not specified	Not specified	[1]
Induction of smooth muscle contraction	Not specified	Not specified	[1]

Signaling Pathways and Experimental Workflows

Known Bradykinin Signaling Pathway

Bradykinin typically signals through the B2 receptor, a Gq-coupled GPCR, leading to the activation of Phospholipase C (PLC) and subsequent downstream signaling events.





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References

- 1. Bradykinin (1-6) | TargetMol [targetmol.com]
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